

Safe Handling and Storage of 2,5-Dibromoisonicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dibromoisonicotinaldehyde

Cat. No.: B1293480

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling, storage, and disposal of **2,5-Dibromoisonicotinaldehyde** (CAS No. 959244-28-1), a key heterocyclic intermediate in pharmaceutical and chemical synthesis. Due to its hazardous nature, strict adherence to safety protocols is imperative to mitigate risks in the laboratory and manufacturing environments.

Hazard Identification and Classification

2,5-Dibromoisonicotinaldehyde is classified as a hazardous substance, primarily noted for its corrosive and irritant properties.[\[1\]](#)[\[2\]](#) While a complete, officially harmonized GHS classification is not readily available, based on data for the compound and structurally similar chemicals, it should be handled with significant caution.

Primary Hazards:

- Corrosive: Can cause severe skin burns and eye damage.[\[1\]](#)
- Irritant: May cause respiratory irritation.[\[2\]](#)
- Harmful if swallowed: Acute oral toxicity is a concern.

Physicochemical and Toxicological Data

Quantitative data for **2,5-Dibromoisonicotinaldehyde** is summarized below. It is important to note that some of the physical properties are calculated values and should be treated as estimations.[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₆ H ₃ Br ₂ NO	[2]
Molecular Weight	264.90 g/mol	[2]
Appearance	Solid	[1]
Density	2.091 g/cm ³ (Calculated)	[2]
Boiling Point	302.37 °C at 760 mmHg (Calculated)	[2]
Flash Point	136.669 °C (Calculated)	[2]
Refractive Index	1.654 (Calculated)	[2]

Hazard Classification (Anticipated)	Category
Skin Corrosion/Irritation	Corrosive / Category 1 or 2
Serious Eye Damage/Irritation	Corrosive / Category 1
Specific Target Organ Toxicity	May cause respiratory irritation / Category 3

Safe Handling Protocols

Adherence to meticulous experimental and handling protocols is crucial for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **2,5-Dibromoisonicotinaldehyde** in a certified chemical fume hood to prevent inhalation of dust.
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the handling area.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

PPE Item	Specification
Eye Protection	Chemical safety goggles with side shields or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	A flame-retardant laboratory coat.
Respiratory Protection	If dust cannot be controlled, use a NIOSH-approved respirator.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid the generation of dust. Use non-sparking tools for transfers.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage and Incompatibility

Proper storage is essential to maintain the integrity of the compound and prevent hazardous reactions.

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[3] Protect from light.^[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^[3] Based on the chemistry of related compounds, it is also prudent to avoid strong acids and bases.

Accidental Release and First Aid Measures

Spill Response

- Small Spills: Carefully sweep up the solid material, avoiding dust generation. Place it in a sealed, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

First Aid

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[\[3\]](#)
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[3\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not allow the material to enter drains or water sources.

Hazardous Decomposition Products

Upon thermal decomposition, **2,5-Dibromoisonicotinaldehyde** may release hazardous gases and vapors, including:

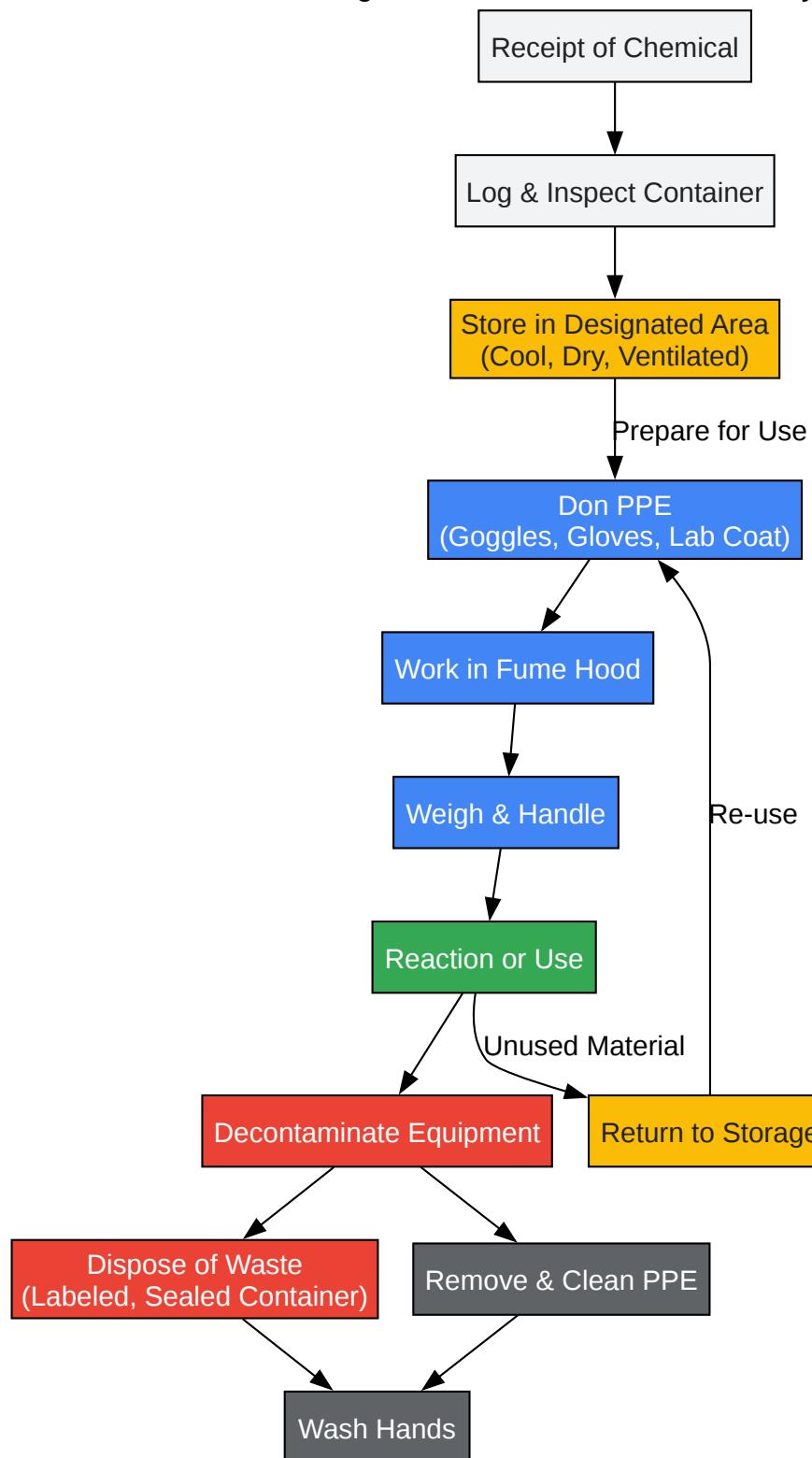
- Nitrogen oxides (NO_x)
- Carbon monoxide (CO)
- Carbon dioxide (CO₂)

- Hydrogen halides (such as hydrogen bromide)

Visual Workflow for Safe Handling and Storage

The following diagram illustrates the key logical steps for the safe handling and storage of **2,5-Dibromoisonicotinaldehyde**.

Workflow for Safe Handling of 2,5-Dibromoisonicotinaldehyde

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Caption: Logical workflow for the safe handling of **2,5-Dibromoisonicotinaldehyde**.

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